

Personal protective equipment for handling 2-Ethylhexyl acetate

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Compound of Interest

Compound Name: 2-Ethylhexyl acetate

Cat. No.: B091014

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Essential Safety and Handling Guide for 2-Ethylhexyl Acetate

This guide provides immediate, essential safety and logistical information for handling **2-Ethylhexyl acetate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE) and Safety Measures

When handling **2-Ethylhexyl acetate**, it is crucial to use appropriate personal protective equipment to prevent exposure. The substance is a combustible liquid that can cause skin and serious eye irritation.^{[1][2]}

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.^{[1][3]}
- Eyewash stations and safety showers must be readily accessible near the workstation.^[1]

Personal Protective Equipment:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields or a full-face shield, especially where splashing is possible.[\[3\]](#)[\[4\]](#)[\[5\]](#) Standard safety glasses with side shields are a minimum requirement.[\[6\]](#)
- **Skin Protection:** Chemical-impermeable or solvent-resistant gloves (e.g., nitrile) are mandatory to prevent skin contact.[\[2\]](#)[\[3\]](#)[\[7\]](#) Wear protective clothing to avoid skin exposure.[\[2\]](#)[\[6\]](#)
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use an approved full-face respirator.[\[7\]](#) In well-ventilated areas, it may not be required.[\[8\]](#)

Quantitative Data Summary

| Property | Value | Source |
|-----------------------------|---|---|
| CAS Number | 103-09-3 | [1] [8] |
| Molecular Formula | C10H20O2 | [2] |
| Molecular Weight | 172.27 g/mol | [9] |
| Appearance | Water-white liquid | [4] |
| Odor | Fruity, pleasant odor | [4] |
| Boiling Point | 197 °C / 386.6 °F | [1] |
| Melting Point | -80 °C to -45 °C | [1] [4] |
| Flash Point | 71 °C / 159.8 °F (Combustible Liquid, Category 4) | [1] [2] |
| Autoignition Temperature | 295 °C / 563 °F | [1] |
| Lower Explosive Limit (LEL) | 0.76% | [9] |
| Upper Explosive Limit (UEL) | 8.14% | [9] |
| Specific Gravity | 0.870 - 0.873 | [1] [9] |
| Vapor Density | 5.93 (Air = 1) | [1] [4] |

Experimental Protocols: Handling, Storage, and Disposal

Safe Handling Protocol:

- Pre-Handling:
 - Read and understand the Safety Data Sheet (SDS).
 - Ensure the work area is well-ventilated.^[7]
 - Verify that an eyewash station and safety shower are accessible.^[1]
 - Don all required PPE: safety goggles, chemical-resistant gloves, and protective clothing.^{[1][3]}
- Handling:
 - Handle in a well-ventilated place.^{[3][7]}
 - Avoid contact with skin and eyes.^{[3][7]}
 - Avoid breathing vapors or mist.^{[6][7]}
 - Use non-sparking tools and ground all equipment to prevent electrostatic discharge.^{[4][7]}
 - Keep away from heat, sparks, open flames, and hot surfaces.^{[1][6]} No smoking.^{[1][6]}
 - Do not eat, drink, or smoke when using this product.^{[2][7]}
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.^{[1][3]}
 - Take off contaminated clothing and wash it before reuse.^{[1][7]}

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][7]
- Keep away from heat, sparks, and flame.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][2]

Disposal Plan:

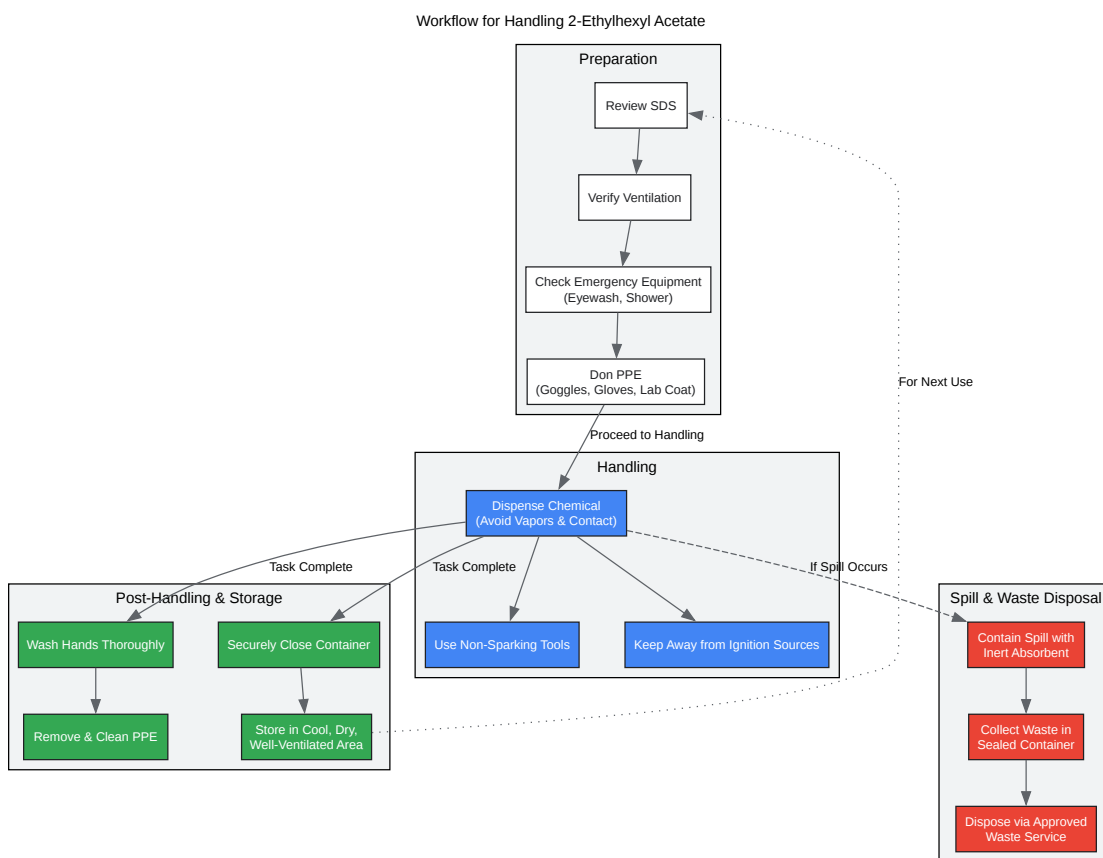
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][7]
- Avoid release to the environment.[6][7]
- Spill Management:
 - Eliminate all ignition sources.[4][7]
 - Evacuate personnel to a safe area.[3][7]
 - Contain the spill using sand, earth, or other non-combustible absorbent material.[6]
 - Use clean, non-sparking tools to collect the absorbed material into a suitable, closed container for disposal.[4]
 - Prevent the spillage from entering drains or waterways.[6]

Emergency First Aid Procedures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[1][7]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water.[1] Get medical advice if skin irritation occurs.[1][3]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][6]

- Ingestion: Rinse the mouth with water.[\[3\]](#) Do NOT induce vomiting.[\[6\]](#) Call a poison control center or doctor immediately.[\[3\]](#)[\[6\]](#)

Workflow Diagram



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Caption: Logical workflow for the safe handling and disposal of **2-Ethylhexyl acetate**.

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